

Essential Safety and Operational Guide for Handling 4-Amino-5-bromonicotinic Acid

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Compound of Interest

Compound Name: 4-Amino-5-bromonicotinic acid

Cat. No.: B1287460

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This guide provides crucial safety and logistical information for researchers, scientists, and drug development professionals handling **4-Amino-5-bromonicotinic acid**. Adherence to these protocols is vital for ensuring a safe laboratory environment and mitigating potential risks associated with this chemical compound.

Chemical Profile:

- IUPAC Name: 4-Amino-5-bromopyridine-3-carboxylic acid
- CAS Number: 52834-08-9
- Molecular Formula: $C_6H_5BrN_2O_2$
- Molecular Weight: 217.02 g/mol

Hazard Identification:

Based on data for structurally similar compounds, **4-Amino-5-bromonicotinic acid** is anticipated to be a hazardous substance.^{[1][2]} The primary hazards include:

- Skin Irritation: Causes skin irritation.^[1]
- Serious Eye Irritation: Causes serious eye irritation.^{[1][2][3]}
- Respiratory Irritation: May cause respiratory irritation.^{[1][2][3]}

- Harmful if Swallowed: May be harmful if ingested.[4]

Personal Protective Equipment (PPE)

A comprehensive PPE strategy is the first line of defense against exposure. The following table summarizes the recommended PPE for handling **4-Amino-5-bromonicotinic acid**.

Protection Level	Equipment	Purpose & Guidelines
Primary Engineering Control	Certified Chemical Fume Hood	To minimize inhalation exposure to dust or vapors.
Eye and Face Protection	Chemical Splash Goggles and Face Shield	Goggles provide protection against splashes; a face shield offers broader protection, especially when handling larger quantities or during reactions that could splash.[5]
Hand Protection	Chemical-Resistant Gloves (e.g., Nitrile or Neoprene)	To prevent skin contact. It is advisable to wear two pairs of gloves (double-gloving) and change them frequently, as all disposable gloves have a degree of permeability.
Body Protection	Flame-Resistant Laboratory Coat	To protect skin and personal clothing from contamination.[5]
Foot Protection	Closed-Toe, Chemical-Resistant Shoes	To protect feet from spills and falling objects.[5]
Respiratory Protection	NIOSH-Approved Respirator	Required when working outside of a fume hood or if engineering controls are insufficient to control airborne concentrations. The type of respirator depends on the specific working conditions and potential for aerosol generation.

Experimental Protocols: Safe Handling and Disposal

A systematic approach to handling and disposing of **4-Amino-5-bromonicotinic acid** is crucial for laboratory safety and environmental protection.

Pre-Handling Preparation:

- Risk Assessment: Conduct a thorough risk assessment for the planned experiment, considering the quantities of material to be used and the nature of the procedure.
- PPE Check: Ensure all required PPE is available, in good condition, and correctly worn before entering the handling area.
- Emergency Equipment: Verify that a safety shower, eyewash station, and appropriate fire extinguisher are readily accessible.[\[6\]](#)

Handling Procedures:

- Weighing and Transfer:
 - Conduct all weighing and transfer operations within a certified chemical fume hood or a ventilated balance enclosure to minimize dust inhalation.
 - Use non-sparking tools for handling the solid material.
- Solution Preparation:
 - When dissolving the solid, add it slowly to the solvent to avoid splashing.
 - Ensure the dissolution vessel is appropriately sized and vented if any gas evolution is anticipated.
- Reaction Monitoring:
 - Keep the reaction vessel within the fume hood throughout the experiment.
 - Use appropriate shielding for reactions that have the potential to be energetic.

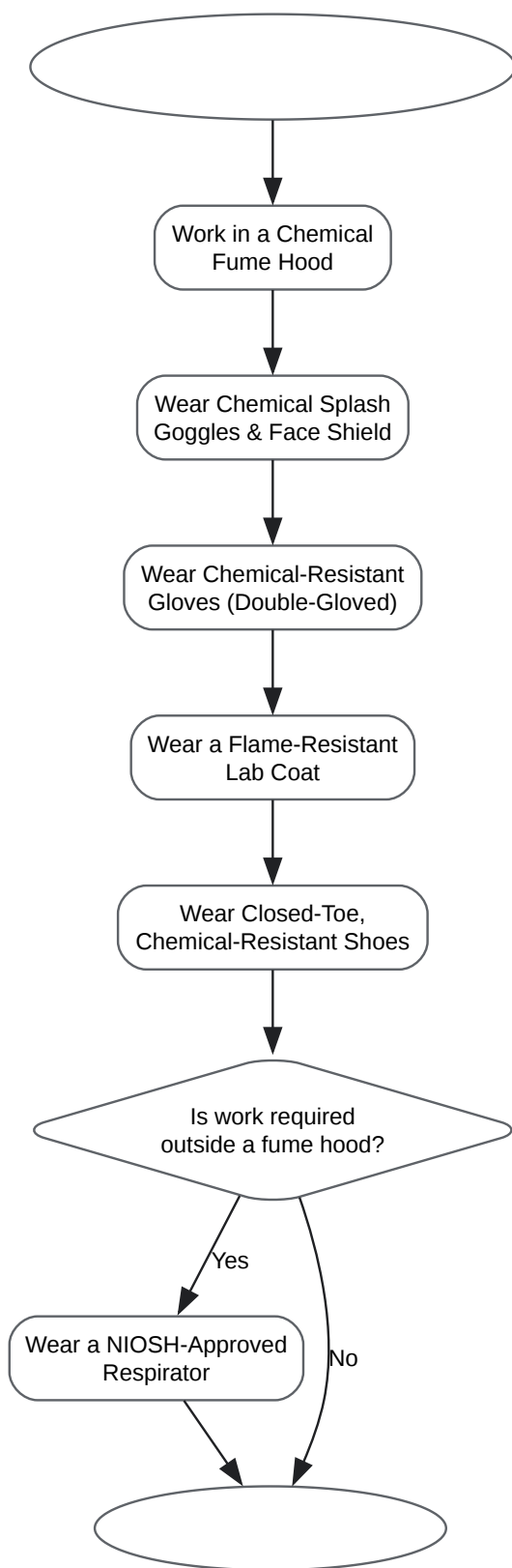
Disposal Plan:

Proper disposal of **4-Amino-5-bromonicotinic acid** and associated waste is mandatory to prevent environmental contamination and ensure regulatory compliance.

- Solid Waste:
 - Collect unreacted **4-Amino-5-bromonicotinic acid** and any contaminated solids (e.g., weighing paper, contaminated gloves) in a clearly labeled, sealed hazardous waste container designated for halogenated organic compounds.
- Liquid Waste:
 - Collect solutions containing **4-Amino-5-bromonicotinic acid** in a labeled, sealed, and appropriate solvent waste container. This container should be designated for halogenated organic waste.
- General Disposal Guidelines:
 - Labeling: All waste containers must be clearly labeled with the full chemical name ("**4-Amino-5-bromonicotinic acid**") and all associated hazard symbols.
 - Segregation: Do not mix incompatible waste streams.
 - Storage: Store waste containers in a designated satellite accumulation area within the laboratory, away from heat and ignition sources.
 - Disposal: Dispose of all waste through your institution's environmental health and safety office, following all local, state, and federal regulations.[\[1\]](#)[\[2\]](#)[\[3\]](#)

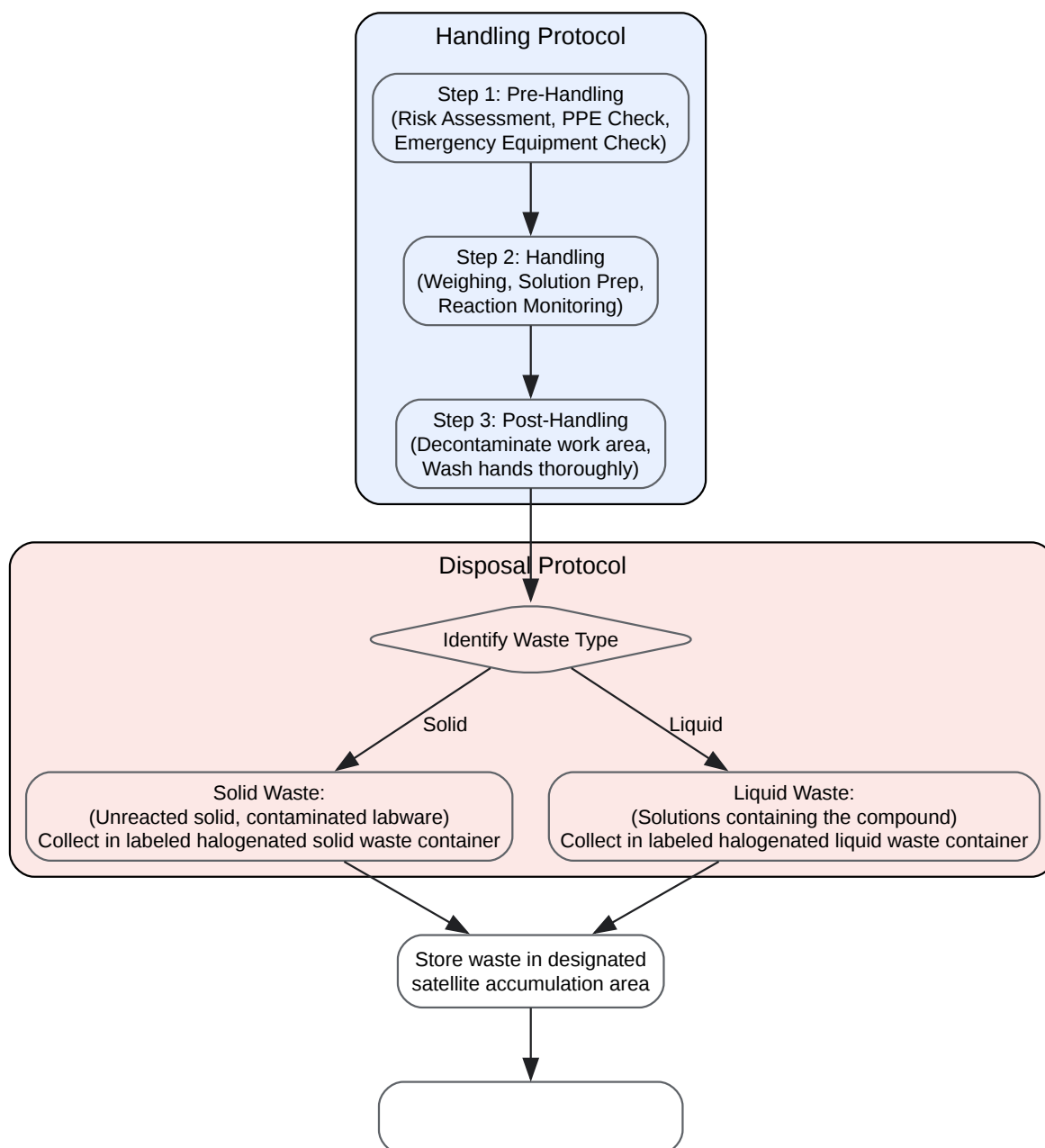
Visual Safety Workflows

The following diagrams illustrate the key safety and operational workflows for handling **4-Amino-5-bromonicotinic acid**.



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Caption: PPE Selection Workflow for Handling **4-Amino-5-bromonicotinic acid**.



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Caption: Operational and Disposal Workflow for **4-Amino-5-bromonicotinic acid**.

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